

What are the physical properties of Ethyl tridecanoate?

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Compound of Interest

Compound Name: Ethyl tridecanoate

Cat. No.: B15547349

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Quantitative Physical Properties of Ethyl Tridecanoate

The physical properties of **ethyl tridecanoate** are summarized in the table below, providing a clear and concise reference for laboratory and developmental work.

Property	Value
Molecular Formula	C ₁₅ H ₃₀ O ₂
Molecular Weight	242.40 g/mol [1][2][3][4][5]
Appearance	Colorless to light yellow liquid[2][6][7][8][9]
Odor	Pleasant, fruity odor[8]
Boiling Point	293.00 to 294.00 °C at 760.00 mm Hg (estimated)[6] 121-123 °C at 2.2 mmHg[3][10] [11] 197-199 °C at 60 mmHg[9]
Melting Point	19 °C (estimate)[11]
Density	0.86200 to 0.86700 g/cm ³ at 20.00 °C[6] 0.853 g/mL at 25 °C[2][3][11]
Refractive Index	1.43200 to 1.43500 at 20.00 °C[6] n ₂₀ /D 1.434[3][10][11]
Solubility	Soluble in alcohol[6] and organic solvents[8]. Insoluble in water[6][8] (0.116 mg/L at 25 °C, estimated)[6]
Vapor Pressure	0.002000 mmHg at 25.00 °C (estimated)[6]
Flash Point	261.00 °F (127.10 °C) (estimated)[6]
logP (o/w)	6.390 (estimated)[6]
CAS Number	28267-29-0[1][3][4][5][10]

Experimental Protocols for Determination of Physical Properties

The following sections detail the methodologies for determining the key physical properties of **ethyl tridecanoate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a pure compound, the boiling point is a characteristic physical property.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of **ethyl tridecanoate** is placed in a small test tube or a fusion tube.
- **Apparatus Setup:** A capillary tube, sealed at one end, is placed inverted into the test tube containing the sample. The test tube is then attached to a thermometer.
- **Heating:** The assembly is heated in a liquid bath (e.g., paraffin oil) using a Thiele tube or a beaker on a hot plate to ensure uniform heating.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued.
- **Boiling Point Determination:** The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point. This is the temperature at which the vapor pressure of the sample equals the atmospheric pressure.[\[3\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Determination of Density

Density is the mass of a substance per unit volume. For liquids, it is commonly measured using a pycnometer or a graduated cylinder and a balance.

Methodology: Pycnometer Method

- **Mass of Empty Pycnometer:** A clean and dry pycnometer (a flask with a specific volume) is accurately weighed.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with **ethyl tridecanoate**, ensuring no air bubbles are trapped. The exterior is carefully dried, and the filled pycnometer is weighed.
- **Volume Determination:** The mass of the **ethyl tridecanoate** is determined by subtracting the mass of the empty pycnometer. The volume of the pycnometer is known or can be calibrated using a liquid of known density (e.g., distilled water).

- Density Calculation: The density is calculated by dividing the mass of the **ethyl tridecanoate** by the volume of the pycnometer.[\[12\]](#)[\[13\]](#)[\[14\]](#)

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how light propagates through that medium. It is a characteristic property for a pure compound.

Methodology: Abbe Refractometer

- Instrument Calibration: The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- Sample Application: A few drops of **ethyl tridecanoate** are placed on the prism of the refractometer.
- Measurement: The prisms are closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.[\[1\]](#)[\[2\]](#)[\[5\]](#)

Determination of Solubility

Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

Methodology: Qualitative Assessment

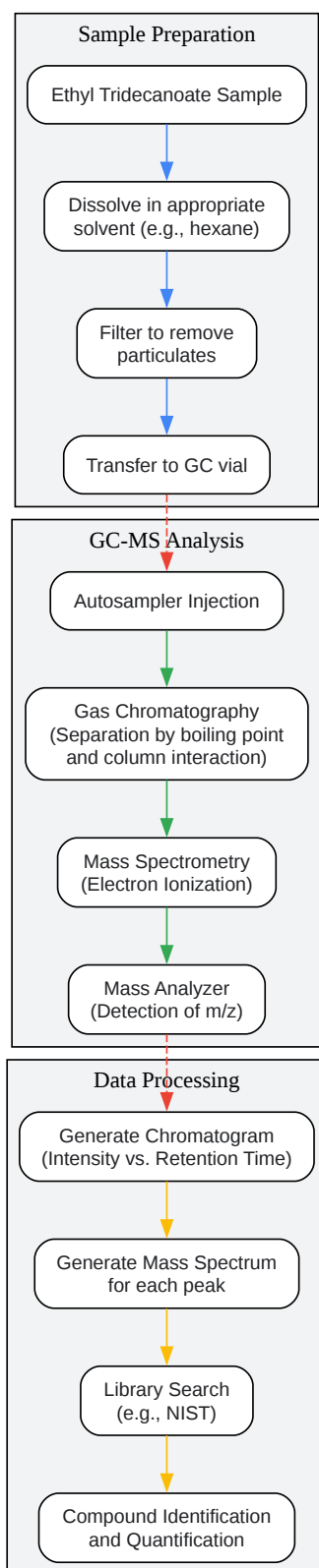
- Sample and Solvent: A small, measured amount of **ethyl tridecanoate** (e.g., 100 mg) is added to a test tube containing a specific volume of the solvent (e.g., 1 mL of water or ethanol).
- Mixing: The mixture is vigorously agitated (e.g., using a vortex mixer) for a set period.
- Observation: The mixture is visually inspected for the presence of undissolved solute. If the liquid is clear, the compound is considered soluble. If it is cloudy or has distinct layers, it is insoluble.[\[6\]](#)[\[8\]](#)

Methodology: Quantitative Assessment (Shake-Flask Method)

- **Supersaturated Solution:** An excess amount of **ethyl tridecanoate** is added to a known volume of the solvent in a sealed flask.
- **Equilibration:** The flask is agitated at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The mixture is allowed to stand, or is centrifuged, to separate the undissolved ester from the saturated solution.
- **Concentration Analysis:** A known volume of the clear supernatant is carefully removed and the concentration of the dissolved **ethyl tridecanoate** is determined using an analytical technique such as gas chromatography.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates a typical experimental workflow for the analysis of **ethyl tridecanoate** using Gas Chromatography-Mass Spectrometry (GC-MS), a powerful technique for separating and identifying components of a mixture.



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GC-MS analysis workflow for **Ethyl tridecanoate**.

Detailed Steps of the GC-MS Workflow:

- Sample Preparation: A dilute solution of **ethyl tridecanoate** is prepared in a volatile organic solvent like hexane. The solution is filtered to remove any particulate matter that could interfere with the analysis and then transferred to a small glass vial compatible with the GC autosampler.
- GC-MS Analysis:
 - Injection: The autosampler injects a small, precise volume of the sample into the heated injection port of the gas chromatograph, where it is vaporized.
 - Separation: An inert carrier gas (e.g., helium) sweeps the vaporized sample onto a long, thin capillary column. The column is coated with a stationary phase. Components of the sample separate based on their boiling points and their interactions with the stationary phase. **Ethyl tridecanoate** will travel through the column at a characteristic rate, known as its retention time.
 - Ionization and Detection: As **ethyl tridecanoate** elutes from the column, it enters the mass spectrometer. Here, it is bombarded with electrons (electron ionization), causing it to fragment into charged ions. These ions are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer and detected.
- Data Processing:
 - Chromatogram: The GC produces a chromatogram, which is a plot of detector response versus retention time. For a pure sample of **ethyl tridecanoate**, this should show a single major peak.
 - Mass Spectrum: The MS provides a mass spectrum for the compound eluting at that retention time. This spectrum is a plot of ion abundance versus m/z ratio and serves as a molecular "fingerprint."
 - Identification: The obtained mass spectrum is compared to a library of known spectra (e.g., the NIST library) to confirm the identity of the compound as **ethyl tridecanoate**. The area under the chromatogram peak can be used for quantification.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

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